

Essential Safety and Operational Guide for 2-Amino-5-fluorobenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-5-fluorobenzoic acid

Cat. No.: B014672

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This guide provides immediate, essential safety and logistical information for handling **2-Amino-5-fluorobenzoic acid**. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Identity:

- Name: **2-Amino-5-fluorobenzoic acid**
- Synonyms: 5-Fluoroanthranilic acid[1][2]
- CAS Number: 446-08-2[1][2]
- Molecular Formula: C₇H₆FO₂[1]
- Molecular Weight: 155.13 g/mol [1]

Hazard Identification and Classification

2-Amino-5-fluorobenzoic acid is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2][3]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[1][2][3]

Signal Word: Warning[1][2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling **2-Amino-5-fluorobenzoic acid**.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Tight-sealing safety goggles.[2]	Prevents eye contact which can cause serious irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use. [1]	Prevents skin contact, as the acid is a known skin irritant.
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure.	Minimizes the risk of accidental skin contact.
Respiratory Protection	Use a NIOSH/MSHA approved respirator or a dust mask (type N95) if dust is generated or for large-scale operations and emergencies.	Prevents respiratory tract irritation from dust inhalation.

Operational and Handling Plan

Engineering Controls:

- Always use **2-Amino-5-fluorobenzoic acid** in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- The use of a local exhaust ventilation system or a chemical fume hood is highly recommended to minimize exposure.
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[2\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Inspect gloves for any signs of damage.
- Dispensing: When weighing or transferring the solid material, do so in a designated area, such as a fume hood, to control dust. Avoid creating dust.[\[1\]](#)
- Solution Preparation: If preparing solutions, add the solid to the solvent slowly.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[1\]](#)[\[2\]](#) Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[\[1\]](#)

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Spill Cleanup Protocol:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the immediate area of the spill.
- **Personal Protection:** Before addressing the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- **Containment:** Prevent the spread of the spill. For dry spills, carefully sweep up the material, avoiding the generation of dust.[1][2]
- **Collection:** Place the swept-up material into a suitable, clearly labeled, and sealed container for disposal.[1][2]
- **Decontamination:** Clean the spill area thoroughly. Prevent runoff from entering drains.[1]
- **Disposal:** Treat all contaminated materials and cleaning supplies as hazardous waste.

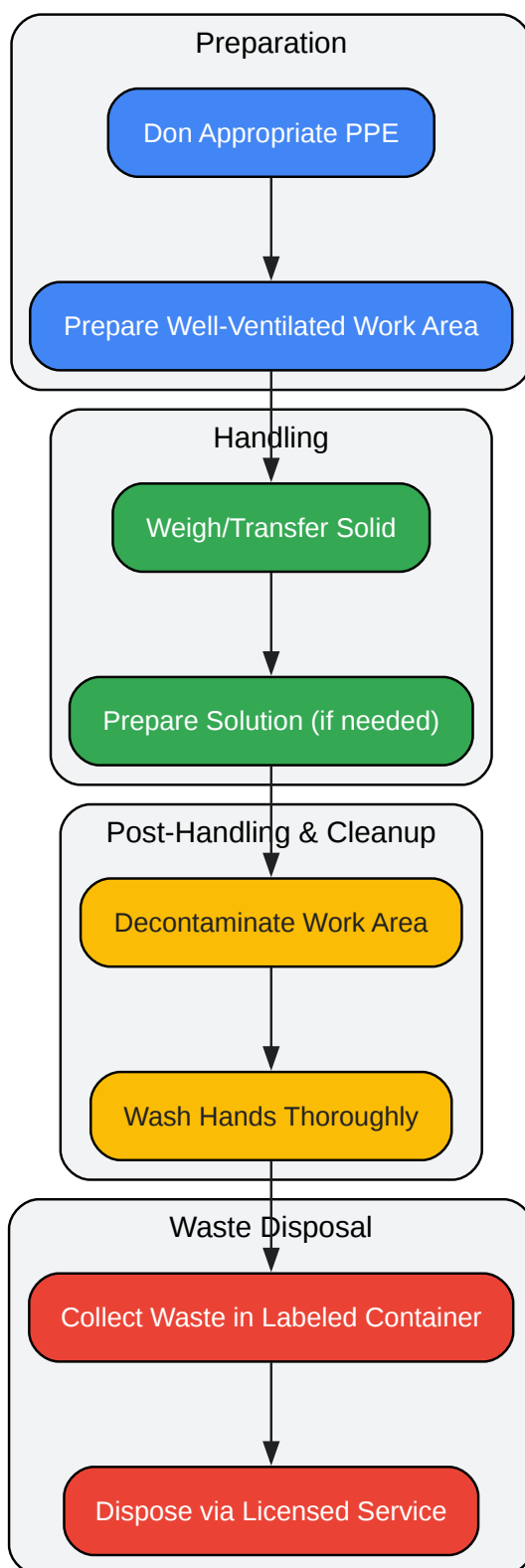
Disposal Plan

2-Amino-5-fluorobenzoic acid and any materials contaminated with it are to be considered hazardous waste.

- Waste Collection: Collect all waste containing **2-Amino-5-fluorobenzoic acid** in designated, sealed, and clearly labeled containers.
- Disposal Method: Dispose of the waste through a licensed professional waste disposal service.^[1] Do not dispose of it down the drain or in regular trash.
- Contaminated Packaging: Dispose of contaminated packaging as unused product.^[1]

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for safely handling **2-Amino-5-fluorobenzoic acid**.



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Caption: Logical workflow for the safe handling of **2-Amino-5-fluorobenzoic acid**.

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